

# Thiamethoxam-d3 chemical properties and structure

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## Compound of Interest

Compound Name: *Thiamethoxam-d3*

Cat. No.: *B8078333*

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An In-depth Technical Guide to the Core Chemical Properties and Structure of **Thiamethoxam-d3**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Thiamethoxam-d3** is the deuterium-labeled form of Thiamethoxam, a second-generation neonicotinoid insecticide.<sup>[1][2]</sup> As a broad-spectrum, systemic insecticide, Thiamethoxam is rapidly absorbed by plants and distributed throughout their tissues, acting as a deterrent to insect feeding through both contact and stomach action.<sup>[3][4][5]</sup> The deuterated analogue, **Thiamethoxam-d3**, serves as an essential internal standard for the accurate quantification of Thiamethoxam in various matrices, such as bee pollen, environmental samples, and agricultural products, using mass spectrometry-based methods. Its use is critical in residue analysis, environmental monitoring, and pharmacokinetic studies, where precise measurement is paramount. Deuterium labeling provides a distinct mass shift without significantly altering the chemical properties, making it an ideal tracer for analytical applications.

## Chemical and Physical Properties

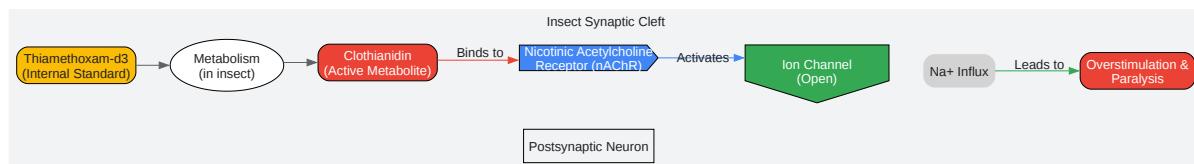
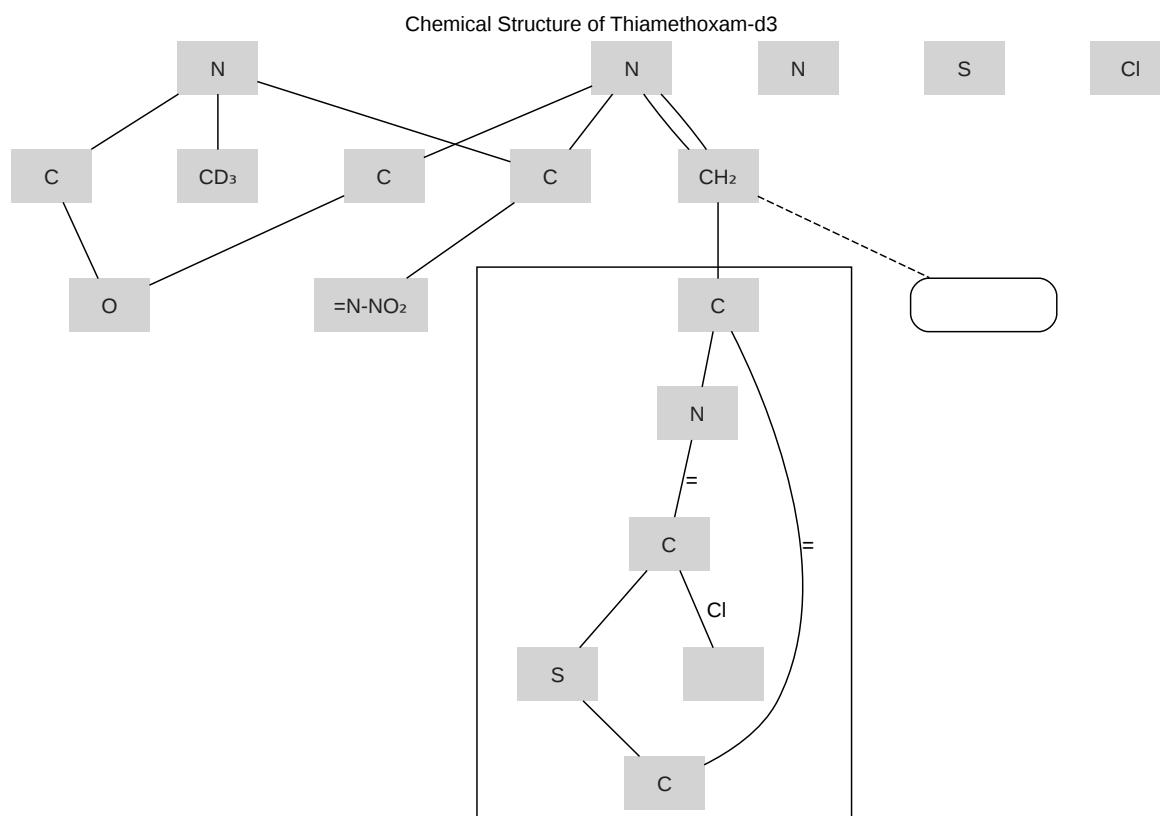
The fundamental chemical and physical properties of **Thiamethoxam-d3** are summarized below. These properties are crucial for developing analytical methods, understanding its environmental fate, and ensuring proper handling and storage.

Property	Value	Reference(s)
CAS Number	1294048-82-0	
Molecular Formula	C <sub>8</sub> H <sub>7</sub> D <sub>3</sub> CIN <sub>5</sub> O <sub>3</sub> S	
Molecular Weight	294.73 g/mol	
Synonyms	3-(2-Chloro-5-thiazolylmethyl)tetrahydro-5-methyl-d <sub>3</sub> -N-nitro-4H-1,3,5-oxadiazin-4-imine; (NZ)-N-[3-[(2-chloro-1,3-thiazol-5-yl)methyl]-5-(trideuteriomethyl)-1,3,5-oxadiazinan-4-ylidene]nitramide	
Appearance	White to off-white powder; Solid	
Purity	≥98% (HPLC); ≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	
Solubility	DMSO, Chloroform (Slightly), Methanol (Slightly)	
Density	1.7 ± 0.1 g/cm <sup>3</sup>	
Boiling Point	485.8 ± 55.0 °C at 760 mmHg	
Flash Point	247.6 ± 31.5 °C	
LogP	-1.16	
Storage Conditions	-20°C, protect from light and moisture	
Stability	Stable for at least 2 years when stored at -20°C	

## Chemical Structure

**Thiamethoxam-d3** possesses a heterocyclic structure featuring a thiazole ring and an oxadiazinane ring. The deuterium labeling is specifically on the methyl group attached to the oxadiazinane ring.

- IUPAC Name: (NZ)-N-[3-[(2-chloro-1,3-thiazol-5-yl)methyl]-5-(trideuteriomethyl)-1,3,5-oxadiazinan-4-ylidene]nitramide
- SMILES: [2H]C([2H])([2H])N\1COCN(/C1=N--INVALID-LINK--[O-])CC2=CN=C(S2)Cl
- InChI Key: NWWZPOKUUAIIXIW-FVFGAQAMSA-N



## Conceptual Synthesis Workflow for Thiamethoxam-d3

## Step 1: Guanidination

S-Methyl-N-nitro-isothiourea

Methylamine-d3  
(CD<sub>3</sub>NH<sub>2</sub>)

## Step 2: Mannich Cyclization

N-(methyl-d3)-  
Nitroguanidine

Formaldehyde

Formic Acid

3-(methyl-d3)-4-nitroimino  
-1,3,5-oxadiazinane2-chloro-5-  
chloromethylthiazole

Thiamethoxam-d3

## Step 3: N-Alkylation

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## References

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